

Essential Safety and Logistical Information for Handling Bis(trifluoromethyl) peroxide

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Compound of Interest

Compound Name: Bis(trifluoromethyl) peroxide

Cat. No.: B1618316

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Bis(trifluoromethyl) peroxide (BTP) is a colorless, gaseous fluorocarbon derivative utilized as a radical initiator in polymerization reactions.[1][2] While it is noted for being non-explosive and having good thermal stability, unlike many other organic peroxides, it is still a highly reactive and potentially hazardous compound that requires strict safety protocols for handling, storage, and disposal.[1][3]

Personal Protective Equipment (PPE)

When handling **Bis(trifluoromethyl) peroxide**, skilled personnel must use appropriate personal protective equipment to minimize exposure and ensure safety.[4] The following PPE is recommended:

- **Eye/Face Protection:** Wear tightly fitting safety goggles with side-shields that conform to EN 166 (EU) or NIOSH (US) standards.[5] A face shield may also be necessary for additional protection against splashes.[6][7]
- **Skin Protection:** Wear fire/flammable resistant and impervious clothing.[5] Chemical-resistant gloves are essential; it is good practice to use both inner and outer gloves.[6][8]
- **Respiratory Protection:** Due to its gaseous nature, respiratory protection is critical. If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[5] In situations with high potential for exposure, a positive-pressure, self-contained breathing apparatus (SCBA) may be required.[6][8]

- Footwear: Chemical-resistant boots, preferably with steel toes, should be worn.[6][7]

Chemical and Physical Properties

A summary of the key quantitative data for **Bis(trifluoromethyl) peroxide** is provided below.

| Property | Value |
|---------------------|-----------------------------|
| Chemical Formula | C2F6O2[1] |
| Molar Mass | 170.011 g/mol [1] |
| Physical Appearance | Colorless Gas[2] |
| Boiling Point | -37 °C (-35 °F; 236 K)[1] |
| Density | 1.588 g/cm ³ [1] |
| Vapor Pressure | 5180 mmHg at 25°C[3] |
| Decomposition Temp. | 220 °C[2] |

Operational Plan: Handling and Storage

Adherence to proper handling and storage procedures is critical to mitigating the risks associated with **Bis(trifluoromethyl) peroxide**.

Step 1: Preparation and Engineering Controls

- Ventilation: Always handle **Bis(trifluoromethyl) peroxide** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[5][9] Ensure that eyewash stations and safety showers are located close to the workstation.[9]
- Eliminate Ignition Sources: This compound is used in radical reactions and appropriate precautions must be taken. Keep the handling area free of heat, sparks, open flames, and hot surfaces.[4][9] Use non-sparking tools and explosion-proof electrical and ventilating equipment.[9] All metal equipment should be grounded to prevent static electricity discharge. [9]

- Quantity Limitation: Only bring the minimum quantity of peroxide required for a single operation into the workspace.[4]

Step 2: Handling Procedures

- Container Integrity: Keep the product in its original, tightly closed container.[4][5]
- Avoid Contamination: Contact with materials such as rust, dirt, ashes, and other chemicals can lead to violent decomposition.[4] Never return unused peroxide to its original container to avoid contamination.[4]
- Personal Hygiene: Avoid contact with skin and eyes.[5] Do not smoke, eat, or drink in the handling area.[4] Wash hands, face, and any exposed skin thoroughly after handling.[9]

Step 3: Storage

- Conditions: Store the container in a dry, cool, and well-ventilated place.[5] It should be stored away from incompatible materials and foodstuffs.[5]
- Labeling: Ensure all containers are clearly labeled with the date received and the date opened.[10]
- Container Type: Store in air-tight, light-resistant containers.[10] Do not use glass or metal vessels where a pressure build-up from decomposition cannot be detected.[4]

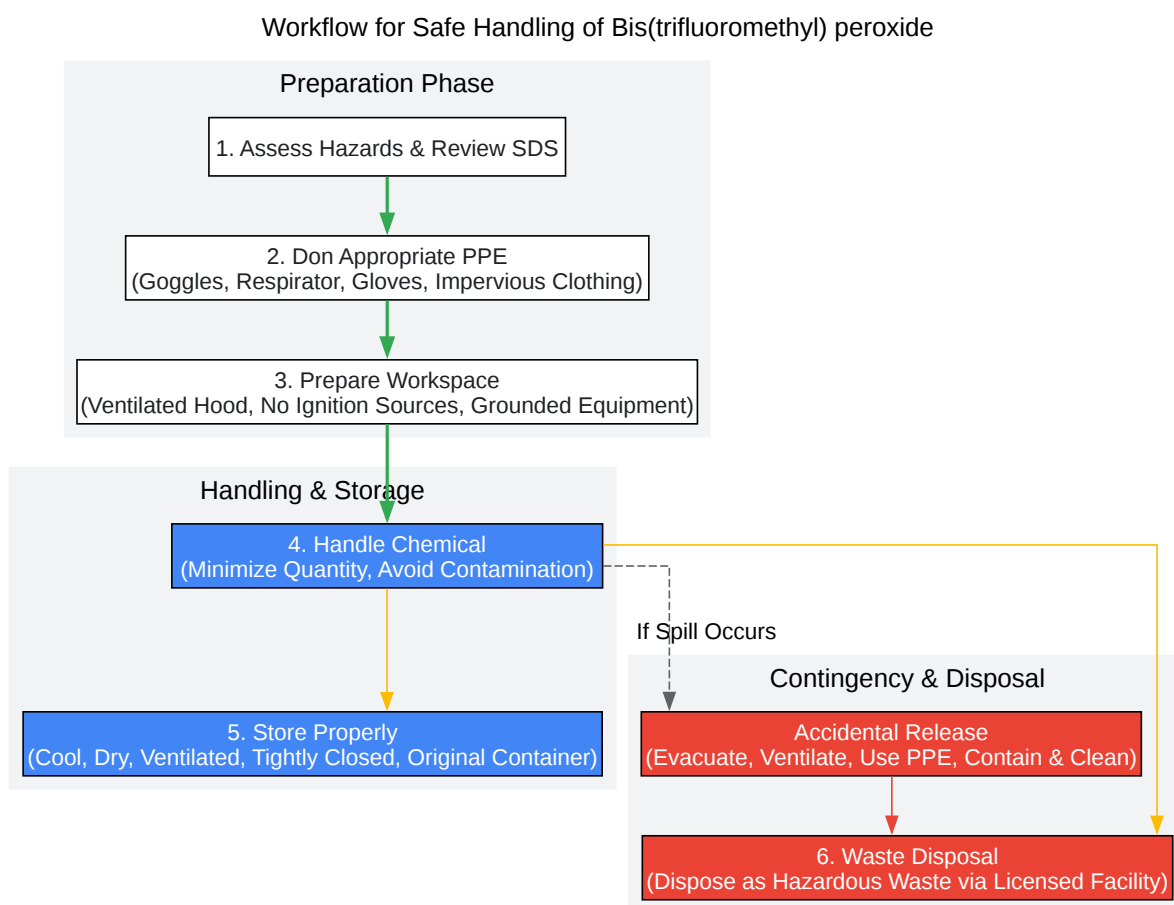
Emergency and Disposal Plan

Accidental Release Measures

- Personal Precautions: In case of a leak or spill, evacuate unnecessary personnel. Ensure adequate ventilation and wear the appropriate PPE as described above.[9]
- Containment: Prevent further leakage or spillage if it is safe to do so.[5]
- Clean-up: For spills, immediately soak up the material with an inert absorbent like vermiculite.[4] The contaminated absorbent material should then be wetted with water, collected with non-sparking tools, and placed in a suitable container for disposal.[4] The spill area should be cleaned with water and a surfactant to remove any remaining traces.[4]

Disposal Plan

- Regulatory Compliance: **Bis(trifluoromethyl) peroxide** is considered a hazardous waste and must be disposed of in accordance with all federal, state, and local regulations.[\[11\]](#)[\[12\]](#)
- Disposal Method: The recommended method for disposal is incineration by an approved and licensed waste disposal facility.[\[11\]](#)[\[12\]](#) For liquid organic peroxides, it is often recommended to first dilute the material with an inert solvent (like Fuel Oil #2) to reduce the active oxygen content to less than 1% before incineration.[\[12\]](#)
- Expired Material: Any out-of-date or off-specification material should be treated as hazardous waste and disposed of promptly.[\[12\]](#)



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Caption: A workflow diagram outlining the key procedural steps for the safe handling of **Bis(trifluoromethyl) peroxide**.

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References

- 1. Bis(trifluoromethyl)peroxide - Wikipedia [en.wikipedia.org]
- 2. bis(trifluoromethyl) peroxide [chemister.ru]
- 3. lookchem.com [lookchem.com]
- 4. eopsg.org [eopsg.org]
- 5. echemi.com [echemi.com]
- 6. epa.gov [epa.gov]
- 7. blog.storemasta.com.au [blog.storemasta.com.au]
- 8. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 9. fishersci.com [fishersci.com]
- 10. ehs.tcu.edu [ehs.tcu.edu]
- 11. gelest.com [gelest.com]
- 12. arkema.com [arkema.com]
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